

Preparing CNQX Stock Solutions in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: CNQX

Cat. No.: B013957

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Introduction

6-cyano-7-nitroquinoxaline-2,3-dione (**CNQX**) is a potent, competitive antagonist of α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) and kainate receptors, making it an invaluable tool in neuroscience research.^{[1][2][3][4]} It is widely used to selectively block ionotropic non-NMDA glutamate receptors to study synaptic transmission, plasticity, and excitotoxicity.^{[1][2][3][4]} Due to its hydrophobic nature, **CNQX** is sparingly soluble in aqueous solutions but readily dissolves in organic solvents like dimethyl sulfoxide (DMSO).^[1] This document provides a detailed protocol for the preparation, storage, and handling of **CNQX** stock solutions in DMSO for use in various research applications.

Quantitative Data Summary

The following table summarizes the key quantitative data for **CNQX** and its solubility in DMSO.

Parameter	Value	Source(s)
Molecular Weight	232.16 g/mol	[3]
Appearance	Crystalline solid	[1]
Solubility in DMSO	5 - 46 mg/mL (21.5 - 198.14 mM)	[1][2][3][4][5]
Recommended Storage (Solid)	-20°C for ≥ 4 years	[1]
Recommended Storage (DMSO Stock)	-20°C for up to 1 year; -80°C for up to 2 years	[2][4]
IC ₅₀ (AMPA Receptors)	0.3 μM	[1][2][3][4]
IC ₅₀ (Kainate Receptors)	1.5 μM	[1][2][3][4]
IC ₅₀ (NMDA Receptors)	25 μM (at the glycine modulatory site)	[1][3][4]

Note: Solubility can be enhanced by sonication and using fresh, anhydrous DMSO.[2][4][5] The disodium salt of **CNQX** exhibits higher aqueous solubility.[6][7][8][9]

Experimental Protocol: Preparing a 10 mM CNQX Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CNQX** in DMSO.

Materials

- **CNQX** (powder form, MW: 232.16 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (1.5 mL)
- Calibrated micropipettes and sterile tips
- Analytical balance

- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

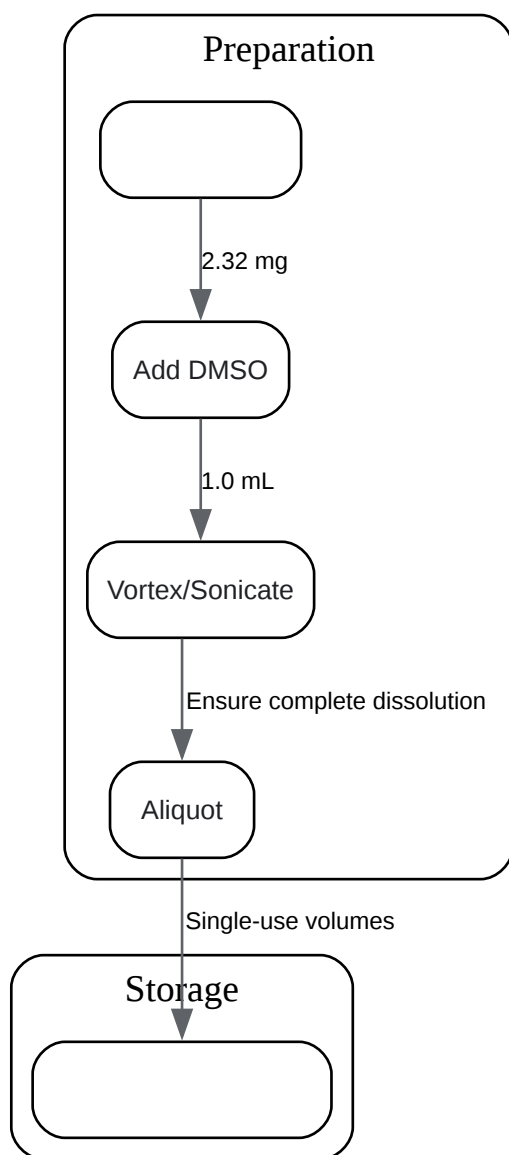
Procedure

- **Safety Precautions:** Before handling, review the Safety Data Sheet (SDS) for **CNQX**. Handle the compound in a well-ventilated area, wearing appropriate PPE.
- **Weighing **CNQX**:** Tare a clean 1.5 mL microcentrifuge tube on the analytical balance. Carefully weigh out 2.32 mg of **CNQX** powder into the tube.
- **Adding DMSO:** Using a calibrated micropipette, add 1.0 mL of anhydrous DMSO to the microcentrifuge tube containing the **CNQX** powder.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution. If the **CNQX** does not fully dissolve, sonicate the tube for 5-10 minutes. Gentle warming can also aid in dissolution, but avoid excessive heat.
- **Aliquotting and Storage:** Once the **CNQX** is completely dissolved, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 20-50 μ L) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound. Store the aliquots at -20°C or -80°C for long-term storage.

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for preparing the **CNQX** stock solution.

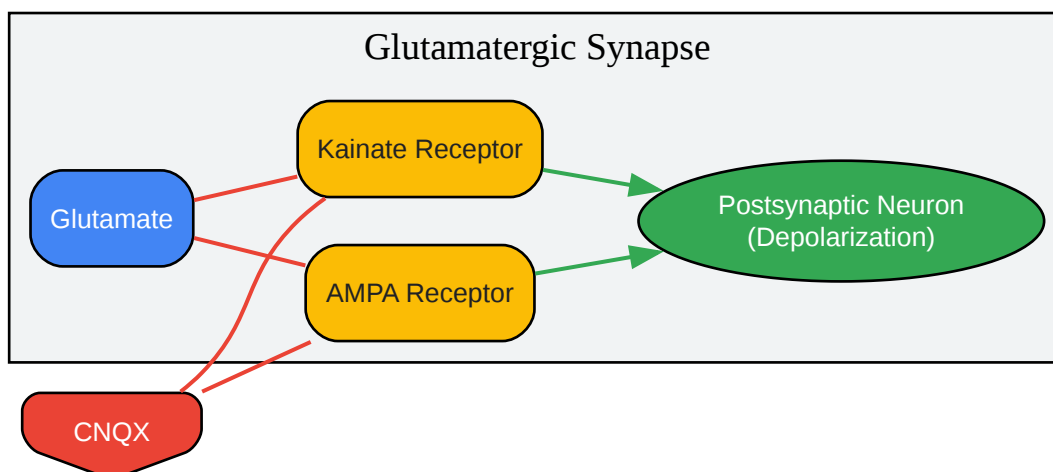


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Caption: Workflow for **CNQX** Stock Solution Preparation.

Signaling Pathway Inhibition by CNQX

CNQX primarily acts by competitively antagonizing AMPA and kainate receptors, thereby blocking excitatory synaptic transmission.



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Caption: **CNQX** Inhibition of AMPA/Kainate Receptors.

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